

Application Notes and Protocols for HLI373 Administration in Mouse Xenograft Models

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Compound of Interest

Compound Name: HLI373

Cat. No.: B1673312

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Introduction

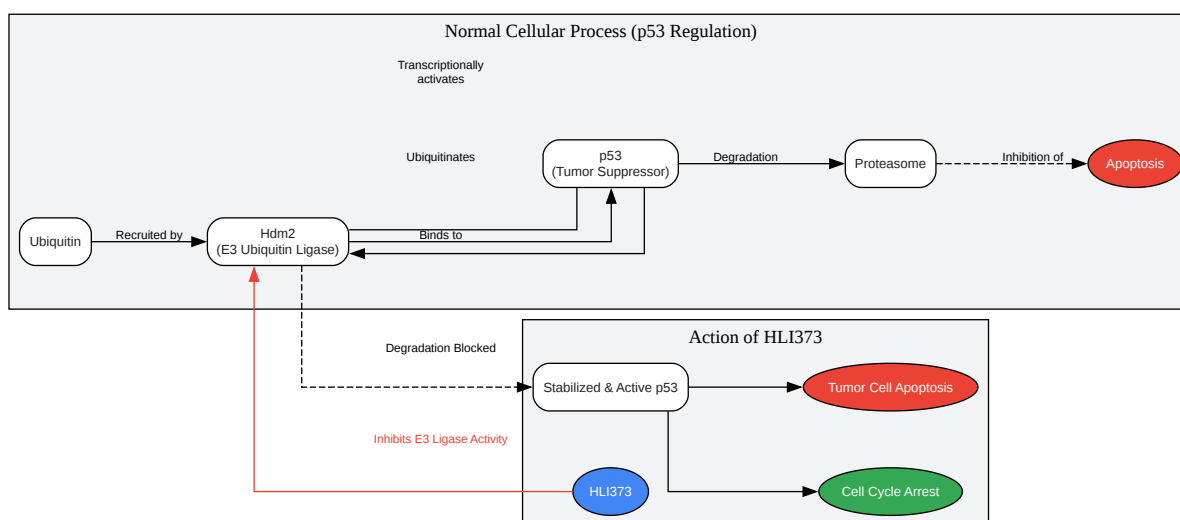
HLI373 is a potent and water-soluble small molecule inhibitor of the Hdm2 E3 ubiquitin ligase. [1][2][3] By targeting the RING finger domain of Hdm2, **HLI373** disrupts the ubiquitination and subsequent proteasomal degradation of the p53 tumor suppressor protein. [1][4] This leads to the stabilization and activation of p53, resulting in cell cycle arrest and apoptosis in cancer cells harboring wild-type p53. [1][2][3] These characteristics make **HLI373** a promising candidate for targeted cancer therapy.

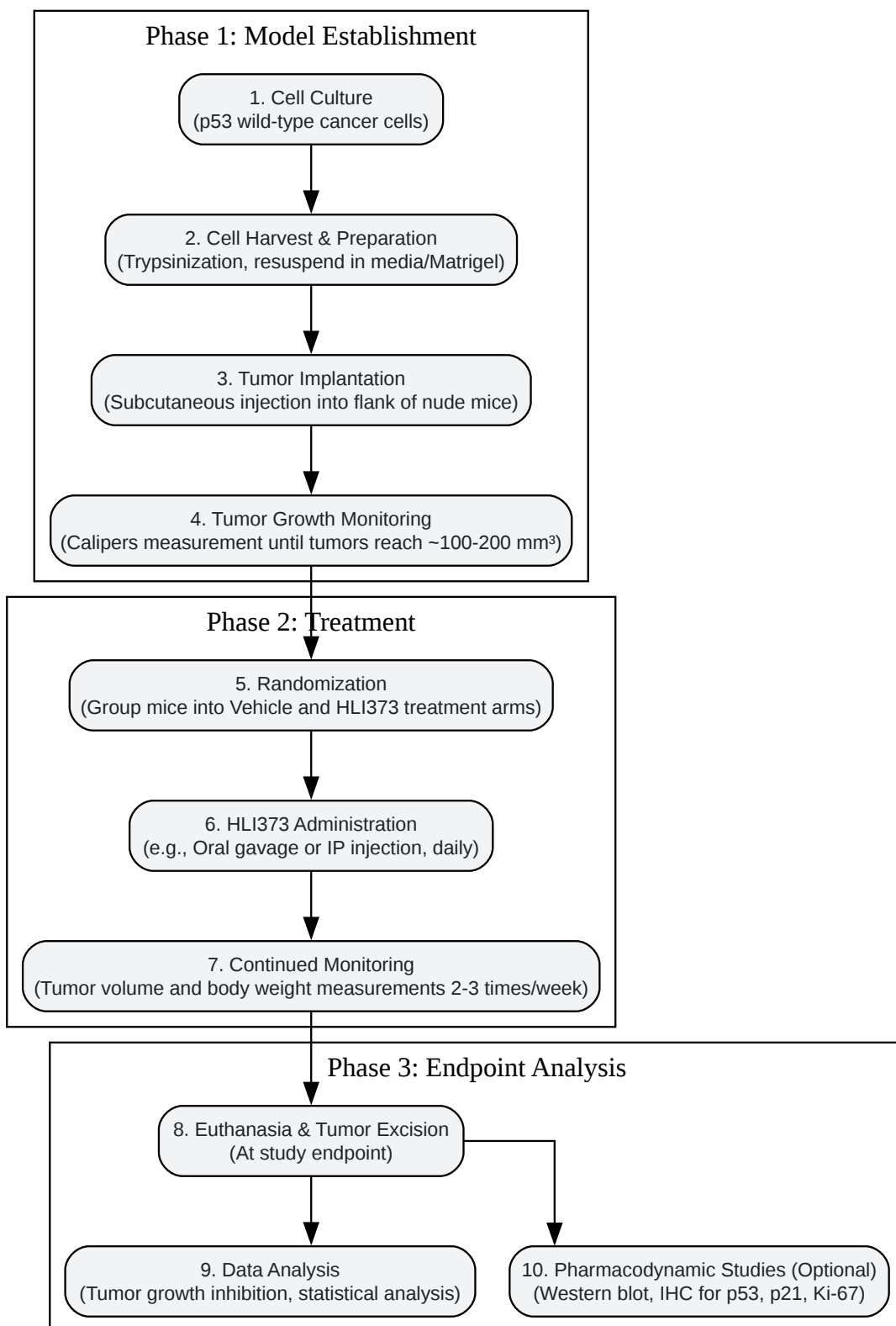
These application notes provide a comprehensive overview of the mechanism of action of **HLI373** and a detailed, representative protocol for its administration in mouse xenograft models. It is important to note that while extensive in vitro data for **HLI373** is available, specific in vivo xenograft protocols and efficacy data for **HLI373** have not been widely published. Therefore, the experimental protocol provided below is a generalized procedure based on studies with other Hdm2/MDM2 inhibitors and should be adapted and optimized for specific experimental conditions.

Mechanism of Action of HLI373

HLI373 functions by inhibiting the E3 ubiquitin ligase activity of Hdm2, a critical negative regulator of the p53 tumor suppressor. In many cancers with wild-type p53, Hdm2 is overexpressed, leading to excessive p53 degradation and allowing cancer cells to evade

apoptosis. **HLI373** intervenes in this process, leading to the reactivation of p53's tumor-suppressive functions.





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References

- 1. Targeting Tumor Cells Expressing p53 with a Water Soluble Inhibitor of Hdm2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. cancer-research-network.com [cancer-research-network.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. researchgate.net [researchgate.net]
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